

Personal protective equipment for handling 1-Chloromethylpyrene

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Compound of Interest

Compound Name: 1-Chloromethylpyrene

Cat. No.: B091010

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Essential Safety and Handling Guide for 1-Chloromethylpyrene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **1-Chloromethylpyrene** (CAS No. 1086-00-6). The following procedural steps are designed to ensure safe operational use and disposal, establishing a foundation of trust in laboratory safety and chemical handling.

Hazard Identification and Immediate Precautions

1-Chloromethylpyrene is a hazardous chemical that requires careful handling to avoid adverse health effects and environmental contamination.^[1] Based on available safety data, this compound is classified with the following hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.^[1]
- Causes skin irritation.^[1]
- Causes serious eye irritation.^[1]
- Very toxic to aquatic life.^[2]

Immediate precautions include working in a well-ventilated area, preferably a chemical fume hood, and wearing appropriate personal protective equipment (PPE) at all times.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **1-Chloromethylpyrene**. The following table summarizes the recommended equipment.

Protection Type	Specific Recommendations	Rationale & Citations
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields or a full-face shield.	To protect against splashes and dust that can cause serious eye damage.[1]
Skin Protection	- Gloves: Wear chemical-impermeable gloves. Nitrile or neoprene gloves are generally recommended for chlorinated solvents.[3] Always inspect gloves before use and wash hands thoroughly after handling. - Protective Clothing: Wear a lab coat, and for significant exposure risk, consider a chemical-resistant apron or coveralls.	To prevent skin contact, which can cause irritation and harmful effects upon absorption.[1][3]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate or dust is generated, use a NIOSH-approved respirator with an appropriate particulate filter.	To prevent inhalation, which can be harmful.[1]

Note on Glove Selection: Specific breakthrough times for **1-Chloromethylpyrene** are not readily available. It is crucial to consult the glove manufacturer's resistance guide and to

replace gloves immediately if contamination is suspected.

Physical and Chemical Properties

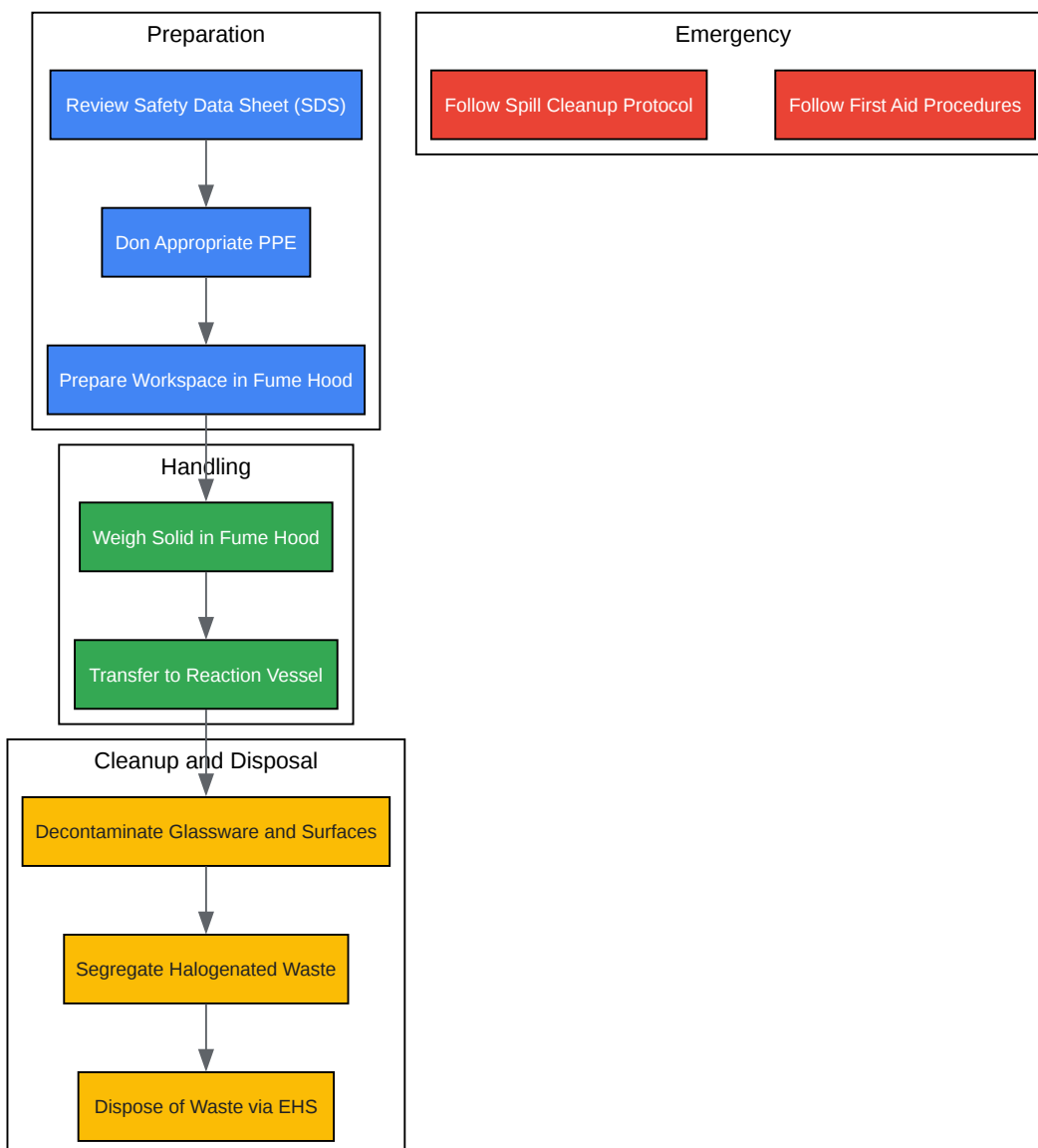
Understanding the physical and chemical properties of **1-Chloromethylpyrene** is essential for safe handling and storage.

Property	Value	Source
CAS Number	1086-00-6	[4]
Molecular Formula	C ₁₇ H ₁₁ Cl	[2][4]
Molecular Weight	250.72 g/mol	[4]
Physical State	Solid (White to Orange to Green powder to crystal)	[1]
Melting Point	148-149 °C	[4]
Storage Temperature	Frozen (<0°C)	[1]
Special Handling	Moisture Sensitive, Heat Sensitive, Store Under Inert Gas	[1]

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the key steps for the safe handling of **1-Chloromethylpyrene**.

Workflow for Safe Handling of 1-Chloromethylpyrene

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References

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